

physical and chemical properties of Trimethylsilyl-meso-inositol

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Compound of Interest

Compound Name: *Trimethylsilyl-meso-inositol*

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Trimethylsilyl-meso-inositol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Trimethylsilyl-meso-inositol, also known as hexakis(trimethylsilyl)-myo-inositol, is a fully silylated derivative of myo-inositol. myo-Inositol, a carbocyclic sugar alcohol, is a vital component of cellular signaling pathways, particularly as a precursor to second messengers like inositol phosphates. The derivatization of myo-inositol to its trimethylsilyl ether enhances its volatility and thermal stability, making it amenable to gas chromatography-mass spectrometry (GC-MS) analysis. This technical guide provides a detailed overview of the physical and chemical properties of **Trimethylsilyl-meso-inositol**, experimental protocols for its preparation and analysis, and its relevance in studying cellular signaling pathways.

Physical and Chemical Properties

The physical and chemical properties of **Trimethylsilyl-meso-inositol** are crucial for its handling, analysis, and application in research. While some experimental values are not readily available in the literature, a combination of computed data and general characteristics of similar compounds provides a comprehensive profile.

Table 1: Physical and Chemical Properties of **Trimethylsilyl-meso-inositol**

Property	Value	Source/Notes
Molecular Formula	C ₂₄ H ₆₀ O ₆ Si ₆	--INVALID-LINK--
Molecular Weight	613.24 g/mol	--INVALID-LINK--
CAS Number	2582-79-8	--INVALID-LINK--
Appearance	Expected to be a colorless or white solid	General property of similar silylated carbohydrates
Melting Point	Not experimentally determined in searched literature. The melting point of the parent compound, myo-inositol, is 225-227 °C.	
Boiling Point	466.3 ± 45.0 °C (Predicted)	--INVALID-LINK--
Solubility	Soluble in common organic solvents such as pyridine, N,N-dimethylformamide (DMF), and other aprotic organic solvents. Insoluble in water.	General property of silylated compounds
Stability	Trimethylsilyl ethers are susceptible to hydrolysis under both acidic and basic conditions, with the rate of hydrolysis being faster in acidic conditions. They should be stored under anhydrous conditions to prevent degradation. [1] [2] [3] [4] [5]	

Table 2: Analytical Data for **Trimethylsilyl-meso-inositol**

Analytical Technique	Data	Source/Notes
Kovats Retention Index (non-polar column)	2152, 2153, 2154.3, 2155	--INVALID-LINK--
Mass Spectrometry (Electron Ionization)	Key fragments (m/z): 73, 147, 191, 204, 217, 305, 318	--INVALID-LINK--

Experimental Protocols

The following sections detail the methodologies for the synthesis, purification, and analysis of **Trimethylsilyl-meso-inositol**.

Synthesis: Trimethylsilylation of myo-Inositol

The most common method for the preparation of **Trimethylsilyl-meso-inositol** is the trimethylsilylation of myo-inositol. This process replaces the active hydrogens of the hydroxyl groups with trimethylsilyl (TMS) groups.

Materials:

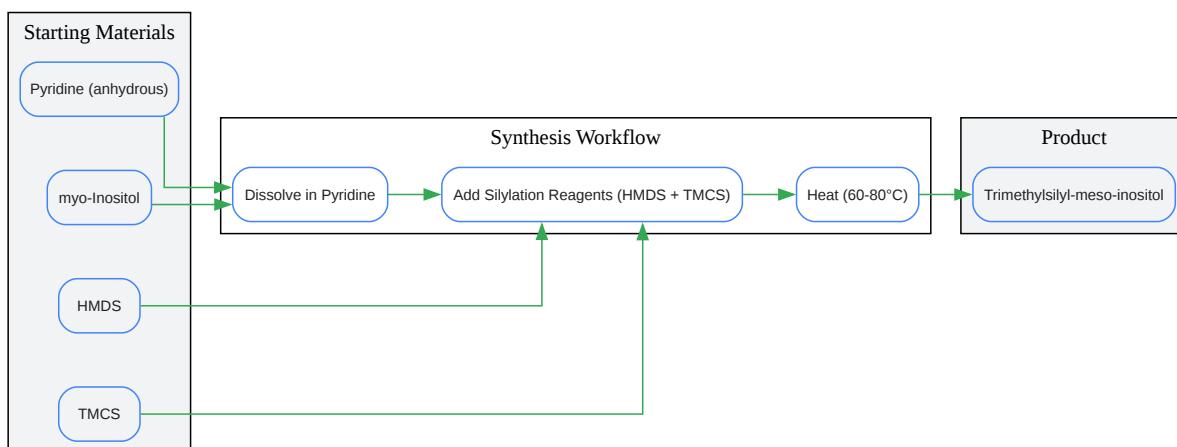
- myo-Inositol
- Pyridine (anhydrous)
- Hexamethyldisilazane (HMDS)
- Trimethylchlorosilane (TMCS)
- Nitrogen gas supply
- Reaction vial with a screw cap and septum
- Heating block or water bath

Procedure:[1][6][7][8]

- Drying: Accurately weigh a small amount of myo-inositol (e.g., 1-5 mg) into a clean, dry reaction vial. It is crucial to ensure that the starting material and all reagents and equipment

are anhydrous, as TMS reagents are sensitive to moisture.

- **Dissolution:** Add anhydrous pyridine to the vial to dissolve the myo-inositol.
- **Silylation Reagent Addition:** Under a stream of dry nitrogen, add a mixture of HMDS and TMCS to the solution. A common reagent mixture is a 2:1 (v/v) ratio of HMDS to TMCS. The volume of the silylation reagent should be sufficient to ensure complete derivatization.
- **Reaction:** Tightly cap the vial and heat the mixture at a controlled temperature, typically between 60-80°C, for 30-60 minutes. The reaction progress can be monitored by GC-MS.
- **Cooling and Analysis:** After the reaction is complete, cool the vial to room temperature. The resulting solution containing **Trimethylsilyl-meso-inositol** is now ready for GC-MS analysis.



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Synthesis of **Trimethylsilyl-meso-inositol**.

Purification

For applications requiring high purity, the synthesized **Trimethylsilyl-meso-inositol** can be purified to remove excess silylating reagents and byproducts.

Method: Flash Chromatography[9]

- Reaction Quenching: After the reaction, the mixture can be carefully quenched by the addition of a protic solvent like methanol to react with excess silylating reagents.
- Solvent Evaporation: The solvent is then removed under reduced pressure.
- Chromatography: The residue is redissolved in a minimal amount of a non-polar solvent (e.g., hexane) and subjected to flash chromatography on a silica gel column. A solvent gradient, starting with a non-polar solvent like hexane and gradually increasing the polarity with a solvent like ethyl acetate, is typically used for elution.
- Fraction Collection and Analysis: Fractions are collected and analyzed by thin-layer chromatography (TLC) or GC-MS to identify those containing the pure product.
- Solvent Removal: The solvent from the pure fractions is evaporated to yield the purified **Trimethylsilyl-meso-inositol**.

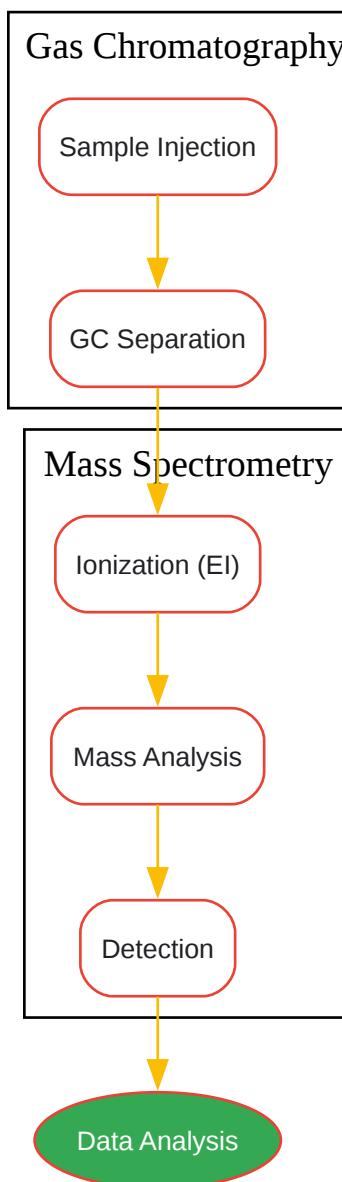
Analysis: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the primary analytical technique for the separation and identification of **Trimethylsilyl-meso-inositol**.

Instrumentation and Conditions:[1][6][7][8]

- Gas Chromatograph: Equipped with a split/splitless injector and a flame ionization detector (FID) or a mass spectrometer.
- Column: A non-polar capillary column, such as one with a 5% phenyl methylpolysiloxane stationary phase (e.g., DB-5ms or HP-5ms), is commonly used.
- Injector Temperature: Typically set between 250-300°C.

- Oven Temperature Program: A temperature gradient is employed to ensure good separation. A typical program might start at a lower temperature (e.g., 150°C), hold for a few minutes, and then ramp up to a final temperature of around 300°C.
- Carrier Gas: Helium is the most common carrier gas.
- Mass Spectrometer: Operated in electron ionization (EI) mode. The mass range is typically scanned from m/z 50 to 700.



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Workflow for GC-MS analysis.

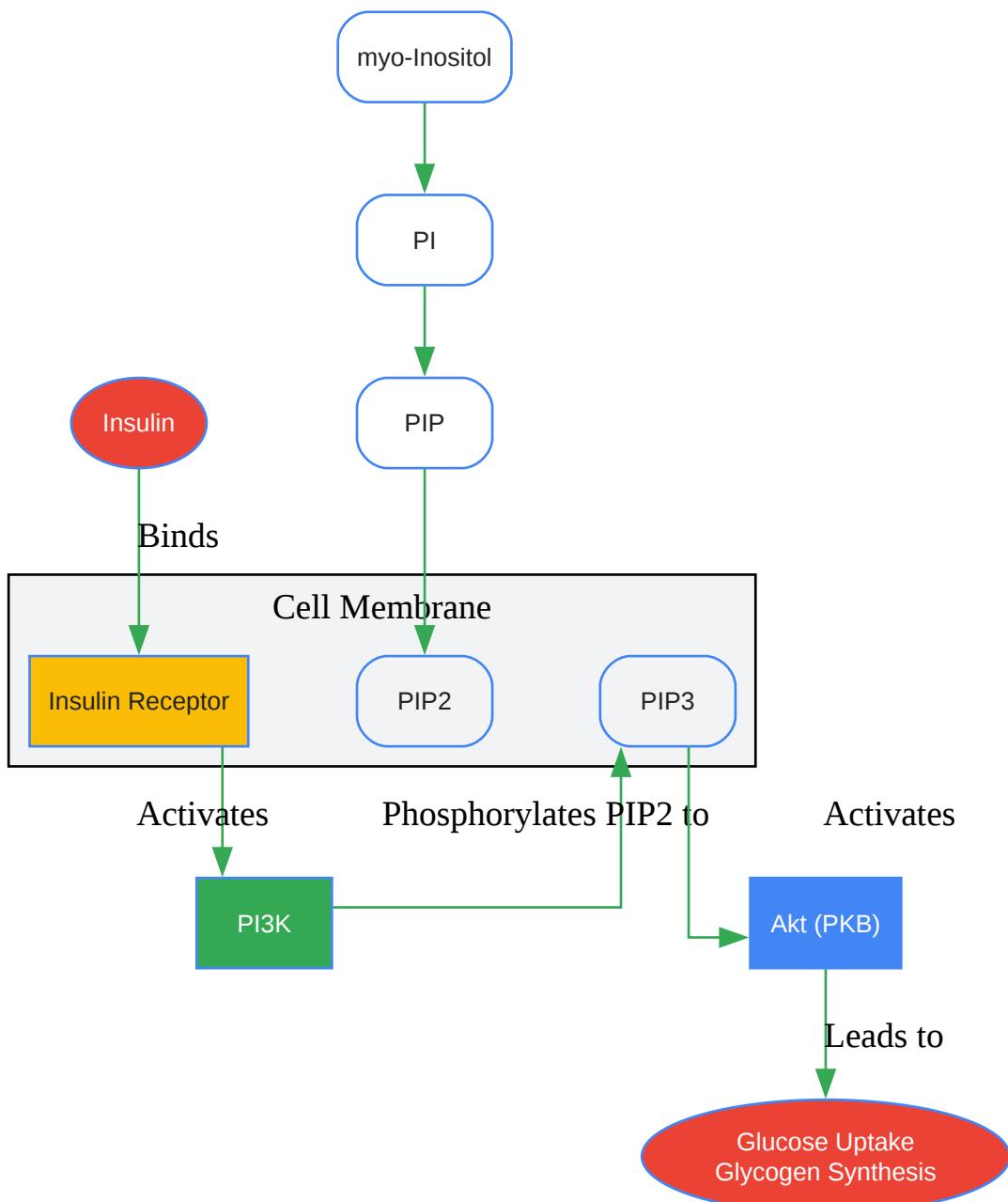
Role in Signaling Pathways

Trimethylsilyl-meso-inositol itself is not directly involved in cellular signaling. Its significance lies in its use as a derivative for the accurate quantification of myo-inositol, a key player in various signaling cascades. The most prominent of these is the phosphoinositide signaling pathway, which is intricately linked to insulin signaling.

The myo-Inositol and Insulin Signaling Pathway

myo-Inositol is a precursor for the synthesis of phosphatidylinositol (PI), a membrane phospholipid. PI can be phosphorylated to form various phosphoinositides, with phosphatidylinositol 4,5-bisphosphate (PIP₂) being a crucial component. The binding of insulin to its receptor on the cell surface triggers a cascade of events that includes the activation of phosphoinositide 3-kinase (PI3K). PI3K phosphorylates PIP₂ to generate phosphatidylinositol (3,4,5)-trisphosphate (PIP₃), a key second messenger that activates downstream effectors like Akt (Protein Kinase B), leading to various cellular responses, including glucose uptake and glycogen synthesis.^{[6][7]}

Furthermore, inositol phosphoglycans (IPGs), which are derived from glycosylphosphatidylinositol (GPI) anchors, are also implicated as second messengers in insulin signaling.^{[6][7]}



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myo-Inositol in the Insulin Signaling Pathway.

Conclusion

Trimethylsilyl-meso-inositol is an indispensable derivative for the quantitative analysis of myo-inositol by GC-MS. Its chemical and physical properties are tailored for this analytical application, allowing researchers to accurately measure the levels of myo-inositol in various biological samples. Understanding the experimental protocols for its synthesis and analysis is

crucial for obtaining reliable data. This data, in turn, is vital for elucidating the role of myo-inositol in critical cellular processes, such as insulin signaling, and for the development of therapeutic strategies targeting these pathways.

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References

- 1. Data on the optimization of a GC-MS procedure for the determination of total plasma myo-inositol - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Quantification of plasma myo-inositol using gas chromatography-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Myo-Inositol, Scyllo-Inositol, and Other Minor Carbohydrates as Authenticity Markers for the Control of Italian Bulk, Concentrate, and Rectified Grape Must | MDPI [mdpi.com]
- 5. Fully Automated Trimethylsilyl (TMS) Derivatisation Protocol for Metabolite Profiling by GC-MS - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Quantitation of myo-inositol as its hexakis(trifluoroacetyl) derivative with negative ion chemical ionization mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Myo-Inositol, 6TMS derivative [webbook.nist.gov]
- 8. myo-Inositol - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Characterisation of myo-inositol hexakisphosphate deposits from larval *Echinococcus granulosus* - UEA Digital Repository [ueaprints.uea.ac.uk]
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